

5-Bromo-2-mercaptobenzoic acid CAS number and molecular weight.

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Compound of Interest

Compound Name: 5-Bromo-2-mercaptobenzoic acid

Cat. No.: B1280026

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Technical Guide: 5-Bromo-2-mercaptobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-mercaptobenzoic acid is a substituted aromatic compound containing a carboxylic acid, a thiol group, and a bromine atom. Its unique trifunctional nature makes it a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical agents. The presence of the thiol group suggests potential activity towards thiol-dependent enzymes, a class of proteins implicated in a wide range of diseases. This guide provides a comprehensive overview of the known properties, potential applications, and relevant experimental considerations for **5-Bromo-2-mercaptobenzoic acid**.

Core Properties

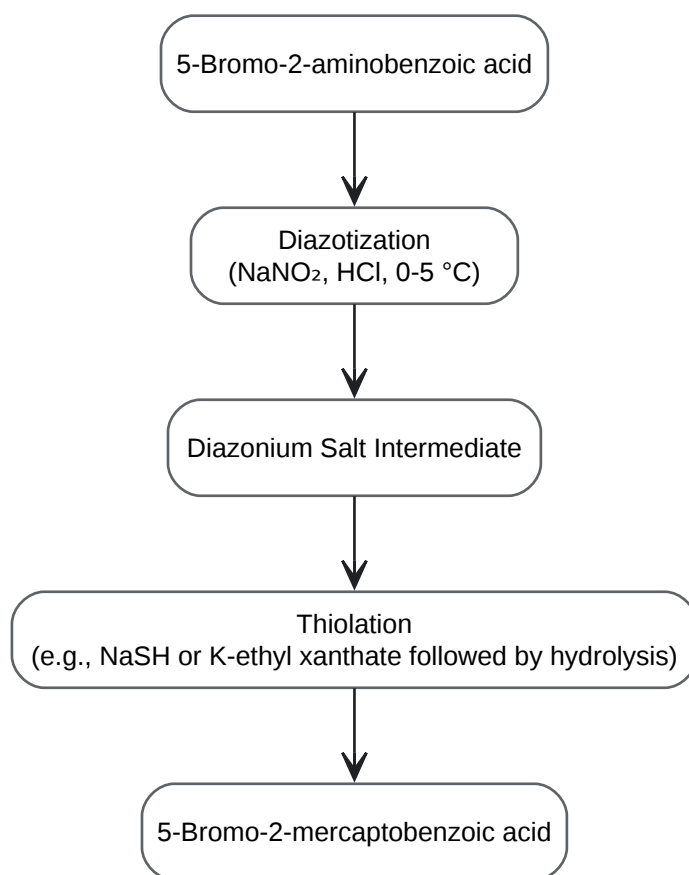
The fundamental physicochemical properties of **5-Bromo-2-mercaptobenzoic acid** are summarized below.

Property	Value
CAS Number	61954-80-1
Molecular Formula	C ₇ H ₅ BrO ₂ S
Molecular Weight	233.08 g/mol
Appearance	Pale Brown Solid
Purity	>98% (typical)
SMILES Code	<chem>O=C(O)C1=CC(Br)=CC=C1S</chem>

Synthesis and Reactivity

While specific, detailed protocols for the synthesis of **5-Bromo-2-mercaptobenzoic acid** are not extensively published, a plausible synthetic route can be inferred from standard organic chemistry principles and published methods for analogous compounds. A potential approach involves the diazotization of an amino-substituted precursor followed by introduction of the thiol group.

Potential Synthetic Workflow



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Caption: A potential synthetic workflow for **5-Bromo-2-mercaptobenzoic acid**.

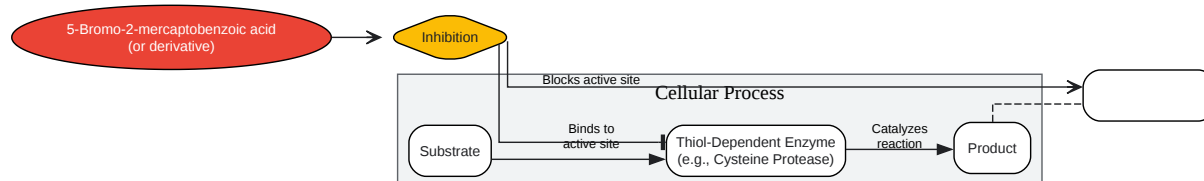
The reactivity of this molecule is characterized by the individual functional groups. The carboxylic acid can undergo esterification and amidation. The thiol group is nucleophilic and susceptible to oxidation, and it can be a key pharmacophore for interaction with biological targets. The aromatic bromine can participate in cross-coupling reactions, allowing for further molecular elaboration.

Potential Applications in Drug Discovery

The thiol group in **5-Bromo-2-mercaptobenzoic acid** makes it an interesting candidate for the design of inhibitors targeting thiol-dependent enzymes. These enzymes, which include cysteine proteases, are involved in a multitude of pathological conditions.

Inhibition of Thiol-Dependent Enzymes

Thiol-dependent enzymes utilize a cysteine residue in their active site for catalysis. The thiol group of an inhibitor can form a covalent or non-covalent interaction with this active site cysteine, leading to inhibition of the enzyme's activity. This mechanism is a key strategy in the development of drugs for various diseases.^{[1][2][3][4]}



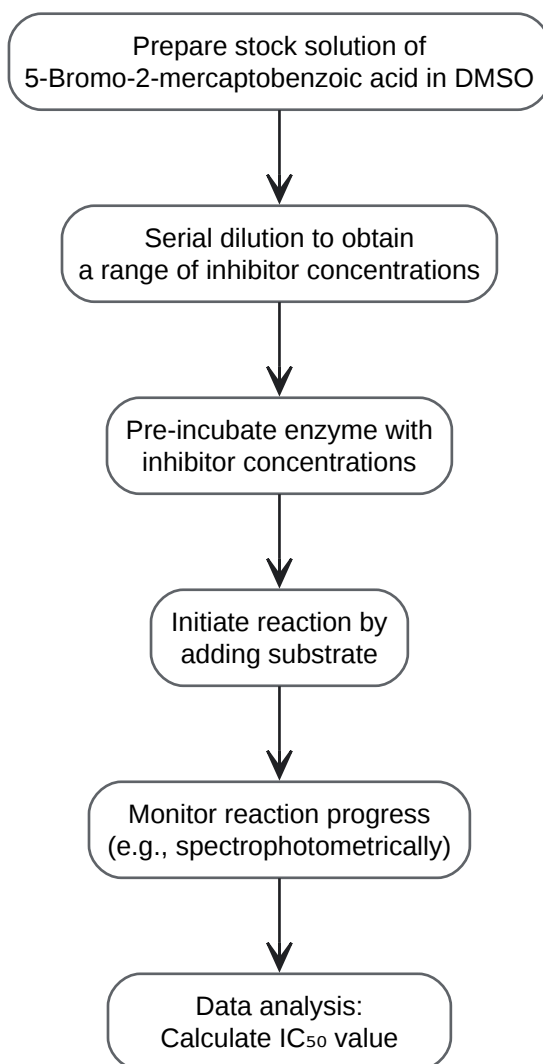
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Caption: General mechanism of thiol-dependent enzyme inhibition.

Experimental Protocols

Due to the limited publicly available data for this specific compound, the following is a generalized experimental workflow for assessing the inhibitory potential of **5-Bromo-2-mercaptobenzoic acid** against a generic thiol-dependent enzyme.

Enzyme Inhibition Assay Workflow



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Caption: A typical workflow for an enzyme inhibition assay.

Safety and Handling

Based on available safety data sheets, **5-Bromo-2-mercaptobenzoic acid** should be handled with care in a laboratory setting.

Hazard Statement	Description
Acute Toxicity, Oral	Harmful if swallowed.
Skin Corrosion/Irritation	Causes skin irritation.
Eye Damage/Irritation	Causes serious eye irritation.
STOT - Single Exposure	May cause respiratory irritation.

Standard personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

5-Bromo-2-mercaptobenzoic acid is a chemical intermediate with significant potential in medicinal chemistry and drug discovery. Its structural features, particularly the thiol group, suggest that it could serve as a scaffold for the development of inhibitors for thiol-dependent enzymes. Further research into its synthesis, reactivity, and biological activity is warranted to fully explore its therapeutic potential. Researchers are encouraged to use the information and workflows presented in this guide as a starting point for their investigations.

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References

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